

Safety and Handling Precautions for 1-Nitro-D-proline: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Nitro-D-proline

Cat. No.: B13966137

[Get Quote](#)

Disclaimer: No specific Material Safety Data Sheet (MSDS) for **1-Nitro-D-proline** was identified during the literature search. The following safety and handling precautions are based on the analysis of safety data for structurally related compounds, including D-proline and various nitro-containing organic molecules, as well as general principles of laboratory safety. Researchers, scientists, and drug development professionals should handle this compound with caution and perform a thorough risk assessment before use.

Hazard Identification and Classification

Due to the presence of a nitro group, **1-Nitro-D-proline** is anticipated to have potential hazards associated with nitro compounds. These may include risks of being an oxidizing agent, potential for thermal instability, and possible mutagenic properties. The amino acid backbone (D-proline) itself is generally considered to be of low toxicity.

A study on the synthesis and biological evaluation of 1-nitroproline suggests that it may have marginal mutagenicity, warranting further investigation into its carcinogenic potential.^[1]

Table 1: Summary of Potential Hazards and Precautions based on Related Compounds

Hazard Category	Potential Hazard	Recommended Precautionary Statements (P-Statements)	Pictogram (Example from related compounds)
Health	May be harmful if swallowed, inhaled, or absorbed through the skin. May cause eye, skin, and respiratory tract irritation. Potential for mutagenicity.[1]	<p>P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[2] P280: Wear protective gloves/protective clothing/eye protection/face protection.[2]</p> <p>P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[2]</p> <p>P302+P352: IF ON SKIN: Wash with plenty of soap and water.[2]</p> <p>P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]</p>	 alt text
Fire and Explosion	As with many organic nitro compounds, there is a potential for thermal decomposition at elevated temperatures, which	<p>P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking. P370+P378: In case of fire: Use</p>	 alt text

may release toxic fumes such as nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).^{[3][4]}

appropriate media for extinction.

Environmental	The environmental impact is not fully characterized. Spills should be contained to prevent entry into waterways.		
	P273: Avoid release to the environment.	Not specified for related compounds.	

Experimental Protocols: Safe Handling Procedures

Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles or a face shield that conforms to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^{[3][4]}
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile) and a lab coat to prevent skin contact.^{[3][5]}
- Respiratory Protection: For operations that may generate dust or aerosols, use a NIOSH/MSHA-approved respirator with an appropriate particulate filter.^[4]

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling the solid material or preparing solutions.
- An eyewash station and safety shower should be readily accessible in the work area.

Handling and Storage

- Handling: Avoid creating dust.^{[4][6]} Wash hands thoroughly after handling.^[2] Avoid contact with skin, eyes, and clothing.^{[3][4]} Avoid ingestion and inhalation.^{[3][4]}

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[3][4] Keep away from heat and sources of ignition.[3][4] Store separately from strong oxidizing agents.[3]

First Aid Measures

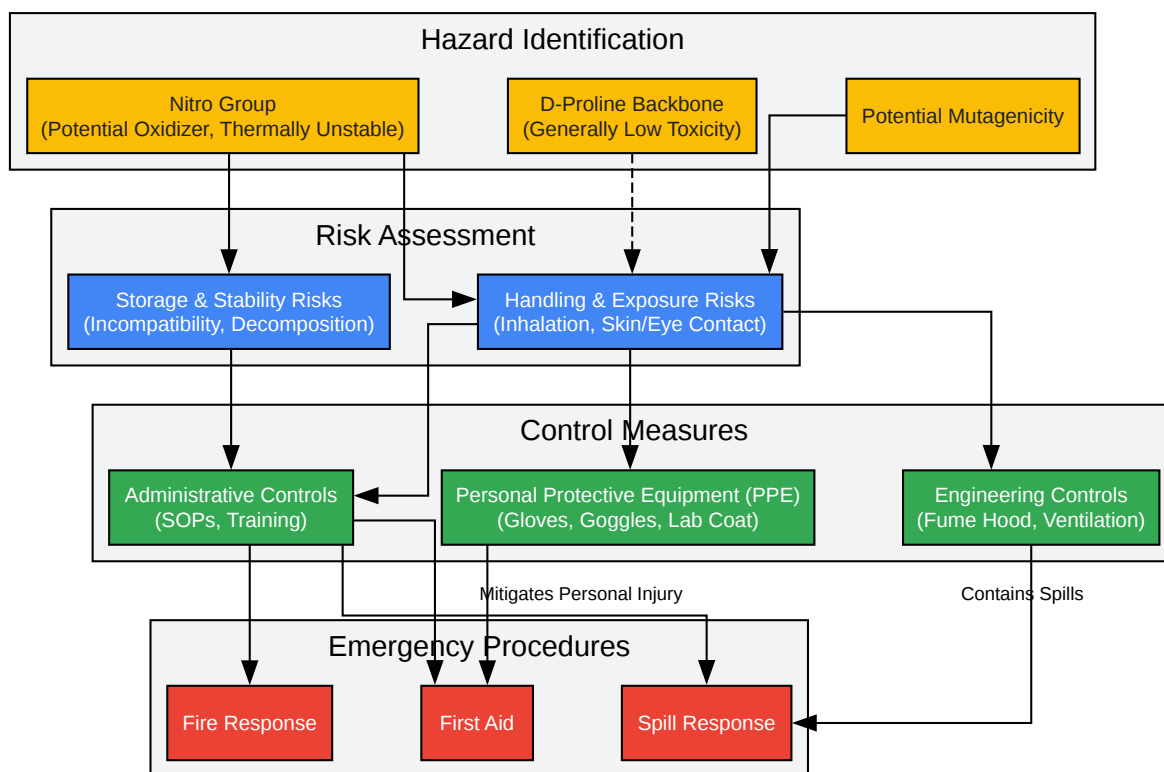
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.[6]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Get medical attention.[6]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.[6]

Spill and Disposal Procedures

- Spill: In case of a spill, wear appropriate PPE. Carefully sweep up the material, avoiding dust generation, and place it in a suitable, labeled container for disposal.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Visualization of Safety Workflow

The following diagram illustrates the logical workflow from hazard identification to the implementation of appropriate safety measures when working with **1-Nitro-D-proline**.



[Click to download full resolution via product page](#)

Caption: Logical workflow for handling **1-Nitro-D-proline**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Nitramino acids. Synthesis and biological evaluation of 1-nitroproline, 1-nitropipecolic acid, and N-nitrosarcosine - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. fishersci.com [fishersci.com]
- 3. fishersci.com [fishersci.com]
- 4. fishersci.com [fishersci.com]
- 5. cdhfinechemical.com [cdhfinechemical.com]
- 6. echemi.com [echemi.com]
- To cite this document: BenchChem. [Safety and Handling Precautions for 1-Nitro-D-proline: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13966137#safety-and-handling-precautions-for-1-nitro-d-proline]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com